

# An In-depth Technical Guide on the Solubility of 5-Nonanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Nonanol

Cat. No.: B1584527

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This guide provides a comprehensive overview of the solubility characteristics of **5-nonanol**, a nine-carbon secondary aliphatic alcohol. Understanding its solubility in both aqueous and organic media is critical for its application as a chemical intermediate, in fragrance synthesis, and potentially as an excipient or solvent in pharmaceutical formulations.

## Physicochemical Properties of 5-Nonanol

**5-Nonanol**, also known as dibutylcarbinol, is a colorless liquid. Its structure consists of a nine-carbon chain with a hydroxyl (-OH) group on the fifth carbon. This structure imparts a significant hydrophobic character due to the long alkyl chain, while the hydroxyl group provides a localized site for polarity and hydrogen bonding.<sup>[1]</sup>

Property	Value	Source
CAS Number	623-93-8	[2][3]
Molecular Formula	C <sub>9</sub> H <sub>20</sub> O	[3][4]
Molecular Weight	144.25 g/mol	[2][3]
Boiling Point	195 °C (at 760 mm Hg)	[5]
Melting Point	5 °C	[6]
Density	0.821 g/mL at 20 °C	[2][7]
logP (Octanol/Water)	3.230 (estimated)	[5]

## Solubility Data

The solubility of **5-nonanol** is dictated by the balance between its polar hydroxyl group and its large, nonpolar alkyl chain.[1] This dual nature results in limited solubility in water and good solubility in many organic solvents.

## Aqueous Solubility

**5-Nonanol** is sparingly soluble in water.[8] The long hydrophobic chain disrupts the hydrogen-bonding network of water more than it can form new favorable interactions via its single hydroxyl group.

Solvent	Temperature	Solubility	Source
Water	15 °C	0.46 mg/mL (460 mg/L)	[2][5][9]
Water	25 °C	459.7 mg/L (estimated)	[5]

## Solubility in Organic Solvents

**5-Nonanol** is readily soluble in many common organic solvents, particularly those with lower polarity.

Solvent	Solubility	Source
Chloroform	Soluble	<a href="#">[2]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Ethanol	Soluble	<a href="#">[8]</a>
Ether	Soluble	<a href="#">[8]</a>
Hexane	Miscible/Soluble	<a href="#">[11]</a> <a href="#">[12]</a>

## Experimental Protocols for Solubility Determination

Standardized methods are crucial for obtaining reproducible solubility data. The OECD (Organisation for Economic Co-operation and Development) provides guidelines that are widely accepted for regulatory and research purposes.

### Method 1: OECD 105 - Flask Method

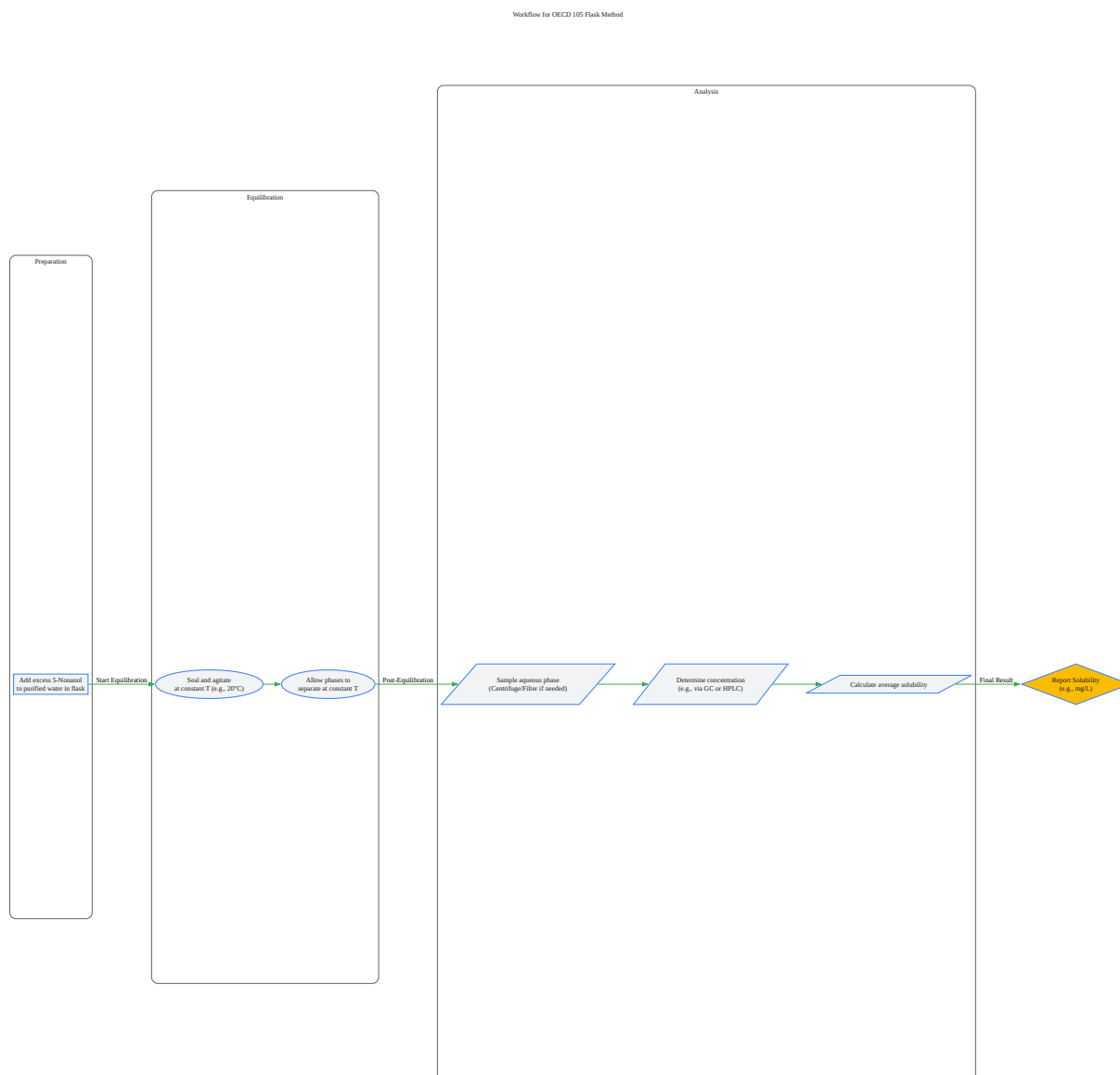
The flask (or "shake-flask") method is suitable for substances with a water solubility greater than  $10^{-2}$  g/L.[\[13\]](#)[\[14\]](#)[\[15\]](#) It is the most common method for determining the water solubility of compounds like **5-nonanol**.

Principle: A surplus of the test substance is agitated in water at a constant temperature until equilibrium is reached. The concentration of the substance in the aqueous phase is then determined by a suitable analytical method.

Detailed Protocol:

- Preparation: Add an excess amount of **5-nonanol** to a flask containing purified water (e.g., deionized or distilled). The excess is necessary to ensure that a saturated solution is formed.
- Equilibration: Seal the flask and place it in a constant temperature bath, typically maintained at  $20 \pm 0.5$  °C.[\[14\]](#)[\[15\]](#) Agitate the mixture using a shaker or magnetic stirrer.
- Phase Separation: After an adequate equilibration period (e.g., 24-48 hours, determined by preliminary tests), stop the agitation and allow the mixture to stand at the same constant temperature to let the excess undissolved **5-nonanol** separate from the aqueous phase. This may involve the formation of a distinct layer or droplets.

- Sampling: Carefully extract a sample from the clear aqueous phase, ensuring no undissolved substance is included. Centrifugation or filtration may be required to remove dispersed micro-droplets.
- Analysis: Determine the concentration of **5-nonanol** in the sampled aqueous solution using a validated analytical technique such as Gas Chromatography (GC), High-Performance Liquid Chromatography (HPLC), or mass spectrometry.
- Replicates: The experiment should be performed in at least triplicate to ensure the reliability of the results.

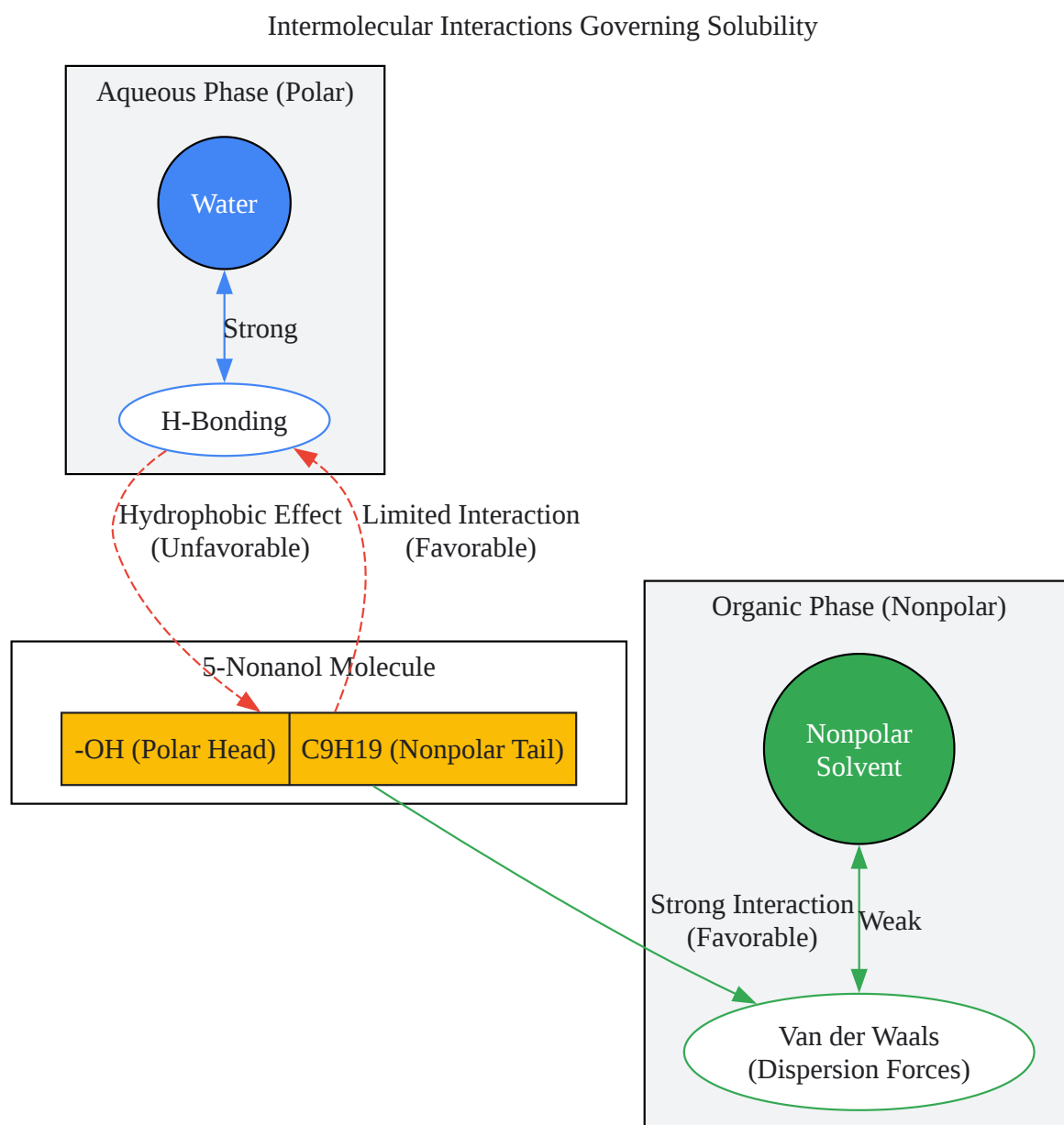


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*Workflow for OECD 105 Flask Method*

## Logical Relationships in Solubility

The solubility of an alcohol like **5-nonanol** is governed by intermolecular forces. The diagram below illustrates the competing interactions when **5-nonanol** is introduced to a biphasic system of a nonpolar organic solvent and water.



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### *Intermolecular Interactions Governing Solubility*

Interpretation of Interactions:

- In Water: The polar -OH group of **5-nonanol** can form hydrogen bonds with water molecules. However, the large, nonpolar C<sub>9</sub>H<sub>19</sub> tail disrupts water's strong internal hydrogen-bonding network, leading to an entropically unfavorable state known as the hydrophobic effect. This limits its overall aqueous solubility.
- In Organic Solvents: The nonpolar tail of **5-nonanol** interacts favorably with nonpolar organic solvents (like hexane or chloroform) through van der Waals dispersion forces. These interactions are energetically favorable, leading to high solubility.

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- To cite this document: BenchChem. [An In-depth Technical Guide on the Solubility of 5-Nonanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584527#solubility-of-5-nonanol-in-water-and-organic-solvents]

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